Application Note: Strategic Preparation of Vonoprazan Related Impurities for Robust Quality Control

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Compound of Interest

Compound Name:	*5-(3-Fluorophenyl)-1H-pyrrole-3-carbonitrile*
Cat. No.:	*B8259897*

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Abstract

This technical guide provides a comprehensive framework for the synthesis and characterization of key related impurities of Vonoprazan, a first-in-class potassium-competitive acid blocker (P-CAB).[1][2] The control of impurities in active pharmaceutical ingredients (APIs) is a critical regulatory requirement and is paramount to ensuring drug safety and efficacy.[3] This document outlines detailed protocols for the preparation of process-related and degradation impurities of Vonoprazan, including the N-Oxide, Sulfonyl Aldehyde, and the genotoxic N-Nitroso impurities. Furthermore, a protocol for forced degradation studies is provided to systematically generate relevant degradation products. These methodologies are designed to furnish researchers, quality control analysts, and drug development professionals with well-characterized reference standards, which are indispensable for method validation, stability studies, and routine quality assurance of Vonoprazan.[4][5]

Introduction: The Imperative for Impurity Profiling in Vonoprazan

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Vonoprazan (marketed as Takecab® or Voquezna®) represents a significant advancement in the management of acid-related gastrointestinal disorders.[6][7] Its mechanism, the reversible inhibition of the H+/K+-ATPase proton pump, offers a rapid, potent, and sustained suppression of gastric acid.[2][8] As with any synthetic API, the manufacturing process and subsequent storage can introduce or generate impurities.[2][3] These impurities are broadly classified into two categories:

- Process-Related Impurities: Unreacted starting materials, intermediates, by-products, or reagents originating from the synthetic route.[3][9]
- Degradation Impurities: Formed due to the decomposition of the API under the influence of external factors such as light, heat, humidity, or through interaction with excipients.[3][10]

Regulatory bodies mandate strict control over these impurities. The availability of pure, well-characterized impurity reference standards is therefore not merely a technical convenience but a fundamental requirement for the development and validation of reliable, stability-indicating analytical methods.[5][11] This guide provides the strategic rationale and actionable protocols for preparing critical Vonoprazan impurities.

Classification of Vonoprazan Impurities

A clear understanding of the origin of impurities is essential for their control. The diagram below illustrates the primary sources of impurities encountered during the lifecycle of Vonoprazan.

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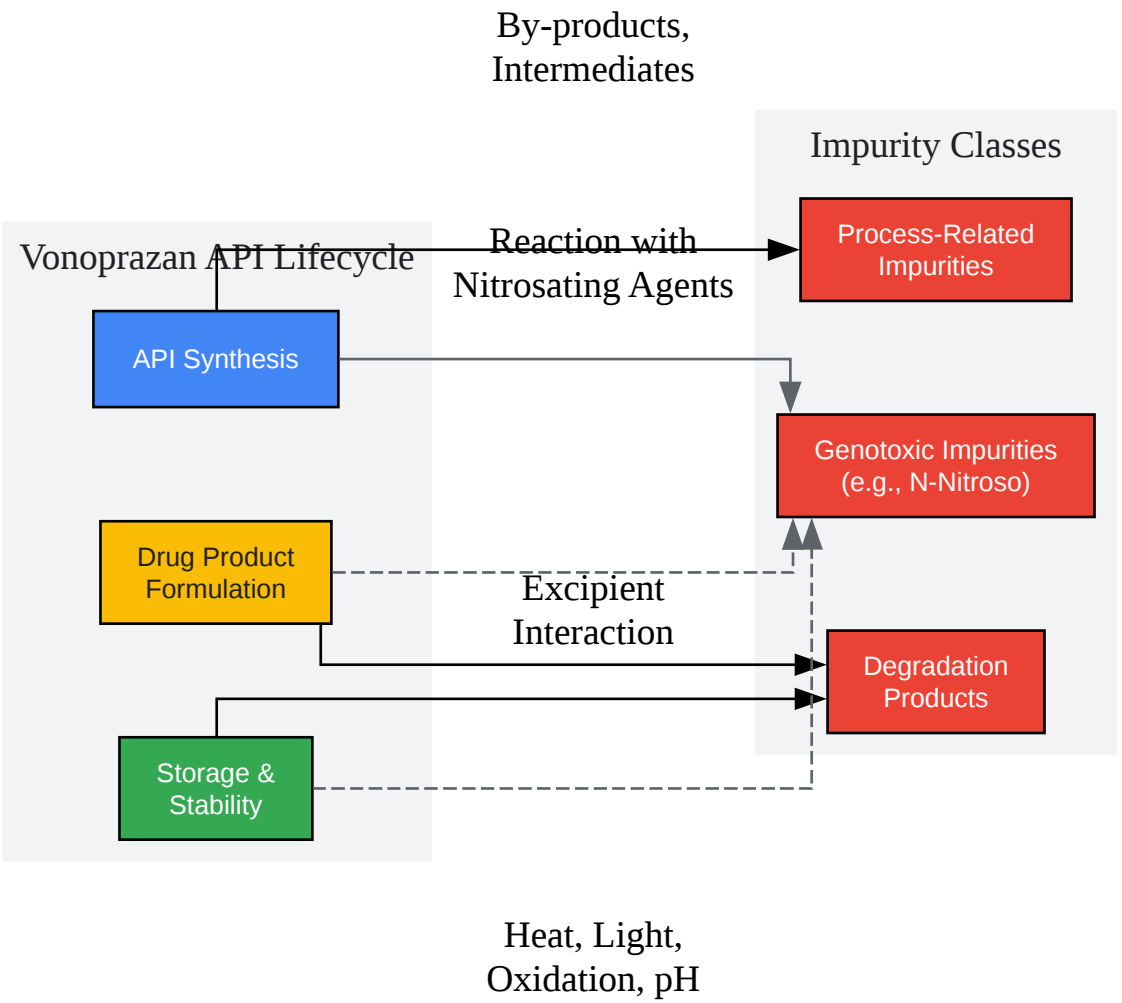

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Caption: Origin and Classification of Vonoprazan Impurities.

Preparation of Key Process-Related and Degradation Impurities

The following sections provide detailed protocols for synthesizing three critical impurities. These have been selected based on their relevance to the manufacturing process, potential for formation upon degradation, and regulatory significance.

Vonoprazan Sulfonyl Aldehyde Impurity

This compound, 5-(2-Fluorophenyl)-1-(pyridin-3-ylsulfonyl)-1H-pyrrole-3-carbaldehyde, is a key late-stage intermediate in many published synthetic routes for Vonoprazan.[12][13] Its

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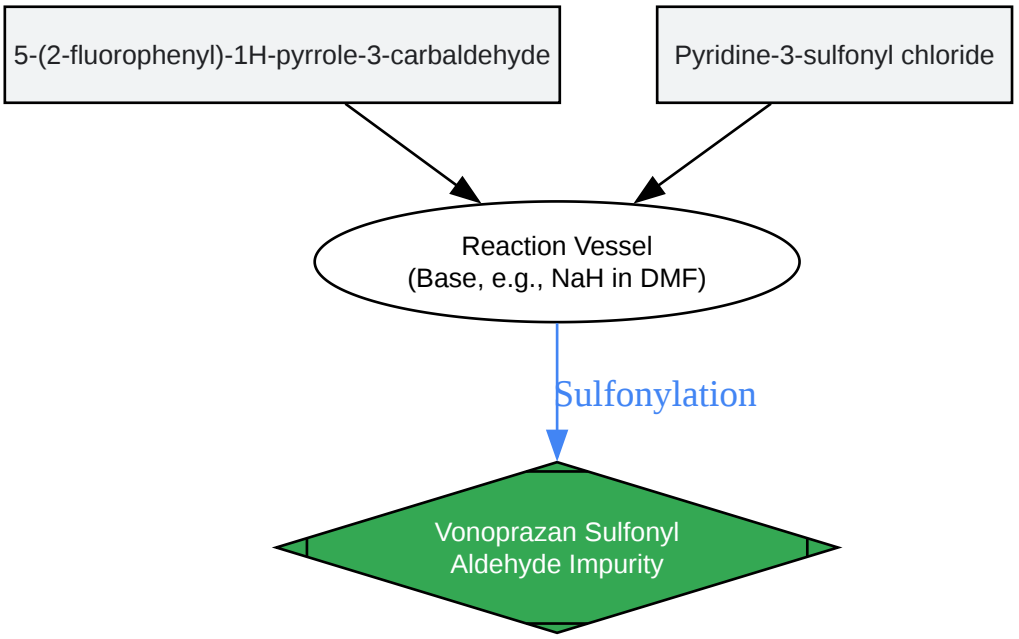
presence in the final API indicates an incomplete final reductive amination step.

Rationale for Synthesis: As a primary precursor, its quantification is critical for monitoring the efficiency and completion of the final manufacturing step. It serves as a benchmark for process control and validation.

Synthetic Workflow:



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Caption: Synthesis of Vonoprazan Sulfonyl Aldehyde Impurity.

Experimental Protocol:

- Materials & Equipment: 5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde, Pyridine-3-sulfonyl chloride, Sodium hydride (60% dispersion in oil), Anhydrous N,N-Dimethylformamide (DMF), Ethyl acetate, Hexane, Saturated sodium bicarbonate solution, Brine, Anhydrous sodium sulfate, Magnetic stirrer, Round-bottom flask, Ice bath, Nitrogen atmosphere setup.

- Procedure: a. To a flame-dried round-bottom flask under a nitrogen atmosphere, add 5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde (1.0 eq). b. Dissolve the starting material in anhydrous DMF. c. Cool the solution to 0 °C in an ice bath. d. Carefully add sodium hydride (1.2 eq) portion-wise, ensuring the temperature remains below 5 °C. e. Stir the mixture at 0

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°C for 30 minutes. f. Add a solution of pyridine-3-sulfonyl chloride (1.1 eq) in anhydrous DMF dropwise. g. Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring completion by TLC or HPLC.

- Work-up and Purification: a. Quench the reaction by slowly adding ice-cold water. b. Extract the aqueous layer with ethyl acetate (3x). c. Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine. d. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. e. Purify the crude product by column chromatography (Silica gel, Hexane:Ethyl acetate gradient) to yield the title impurity as a solid.

- Characterization: Confirm the structure and purity using ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and HPLC.

Vonoprazan N-Oxide Impurity

This impurity can be formed through the oxidation of the pyridine ring's nitrogen atom.[1][14] This process can occur during synthesis if oxidizing agents are present or during storage via oxidative degradation.[3][15]

Rationale for Synthesis: The N-Oxide is a critical marker for oxidative stability. Its reference standard is essential for developing stability-indicating methods and assessing the impact of storage conditions and packaging.[3][15]

Synthetic Workflow:

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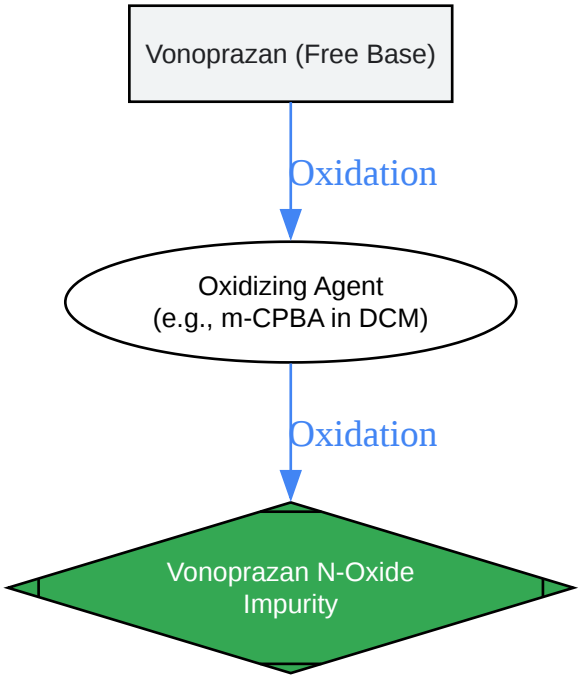

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Caption: Synthesis of Vonoprazan N-Oxide Impurity.

Experimental Protocol:

- Materials & Equipment: Vonoprazan free base, meta-Chloroperoxybenzoic acid (m-CPBA), Dichloromethane (DCM), Saturated sodium thiosulfate solution, Saturated sodium bicarbonate solution, Anhydrous sodium sulfate, Magnetic stirrer, Round-bottom flask.

- Procedure: a. Dissolve Vonoprazan free base (1.0 eq) in DCM in a round-bottom flask. b. Cool the solution to 0 °C. c. Add m-CPBA (1.1 - 1.5 eq) portion-wise. d. Stir the reaction at 0 °C for 1 hour, then allow it to warm to room temperature and stir overnight. Monitor completion by HPLC.

- Work-up and Purification: a. Quench the reaction by adding saturated sodium thiosulfate solution to destroy excess peroxide. b. Wash the organic layer with saturated sodium bicarbonate solution to remove m-chlorobenzoic acid. c. Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent. d. Purify the residue using preparative HPLC or column chromatography to obtain pure Vonoprazan N-Oxide.

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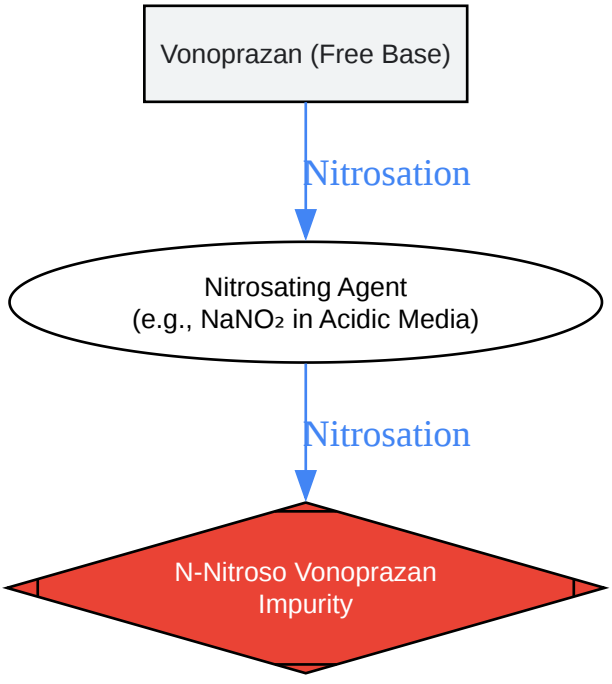
- Characterization: Verify the identity and purity via HPLC, LC-MS (observing the $[M+H]^+$ corresponding to an additional oxygen atom), and NMR spectroscopy.

N-Nitroso Vonoprazan Impurity

N-Nitroso Vonoprazan is a potentially mutagenic impurity of high regulatory concern.[16] It can form from the reaction of the secondary amine in the Vonoprazan structure with nitrosating agents (e.g., nitrites) under acidic conditions, a risk during both synthesis and storage of the final drug product.[16]

Rationale for Synthesis: Due to its genotoxic potential, extremely low limits are set for this impurity. A certified reference standard is mandatory for developing and validating highly sensitive analytical methods (e.g., LC-MS/MS) capable of quantification at trace levels.

Synthetic Workflow:



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Caption: Synthesis of N-Nitroso Vonoprazan Impurity.

Experimental Protocol:

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- Materials & Equipment: Vonoprazan free base, Sodium nitrite ($NaNO_2$), Acetic acid, Dichloromethane (DCM), Deionized water, Anhydrous sodium sulfate, Magnetic stirrer, Round-bottom flask, Fume hood. (Caution: Nitrosamines are potent carcinogens; handle with extreme care using appropriate personal protective equipment in a designated area).

- Procedure: a. Dissolve Vonoprazan (1.0 eq) in a mixture of DCM and acetic acid. b. Cool the solution to 0-5 °C. c. Prepare a solution of sodium nitrite (1.5 eq) in deionized water. d. Add the sodium nitrite solution dropwise to the Vonoprazan solution over 30 minutes, maintaining the temperature below 5 °C. e. Stir the reaction mixture at 0-5 °C for 2-3 hours. Monitor by HPLC-UV or LC-MS.

- Work-up and Purification: a. Carefully transfer the reaction mixture to a separatory funnel. b. Separate the organic layer. Extract the aqueous layer with DCM. c. Combine the organic layers and wash with water, followed by saturated sodium bicarbonate solution until effervescence ceases. d. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure at low temperature (<30 °C). e. Purification must be performed carefully, typically using preparative HPLC, to isolate the N-Nitroso impurity.

- Characterization: Unambiguously confirm the structure using high-resolution mass spectrometry (HRMS) and ^1H NMR. Purity is determined by a validated, specific LC-MS method.

Protocol for Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation products and demonstrate the stability-indicating capability of analytical methods.[15][17] Studies have shown Vonoprazan is particularly susceptible to alkaline and oxidative degradation.[8][15][18]

Workflow for Forced Degradation:

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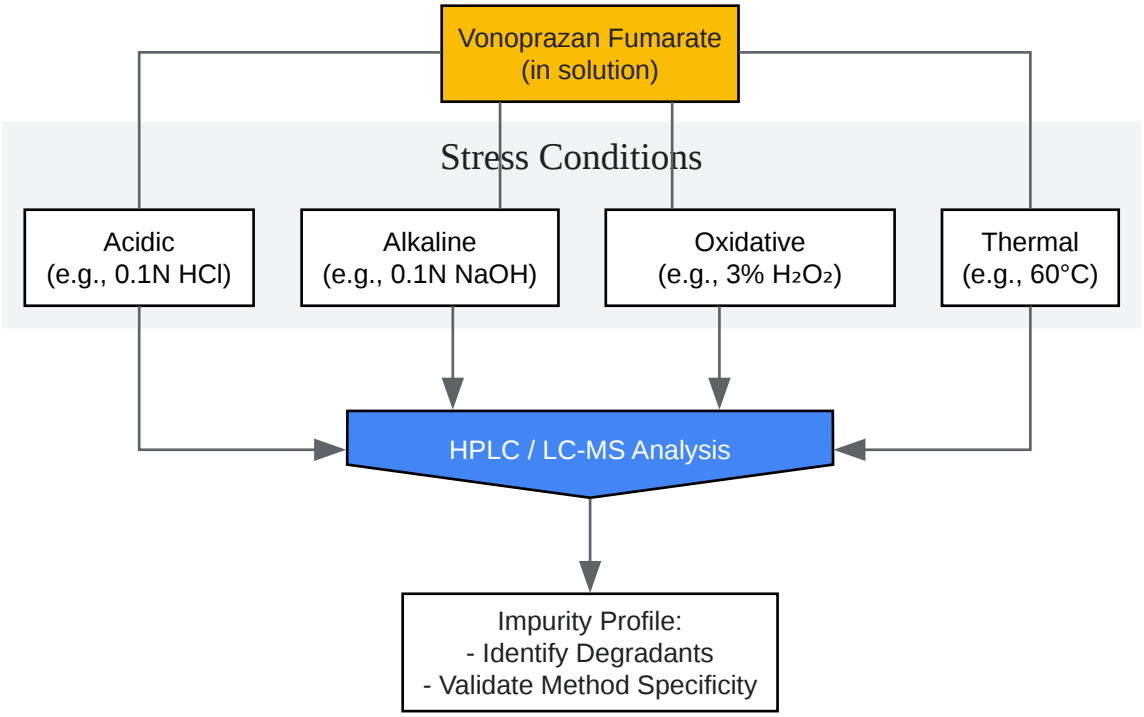

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Caption: Workflow for Forced Degradation of Vonoprazan.

Experimental Protocol:

- Stock Solution: Prepare a stock solution of Vonoprazan Fumarate at approximately 1 mg/mL in a suitable solvent (e.g., a 50:50 mixture of acetonitrile and water).
- Alkaline Hydrolysis: a. Mix 5 mL of the stock solution with 5 mL of 0.1N NaOH. b. Keep the solution at room temperature for 24 hours.[17] c. At appropriate time points (e.g., 2, 8, 24 hours), withdraw an aliquot, neutralize with an equivalent amount of 0.1N HCl, and dilute to a suitable concentration for HPLC analysis.
- Acidic Hydrolysis: a. Mix 5 mL of the stock solution with 5 mL of 0.1N HCl. b. Keep the solution at room temperature for 24 hours.[17] c. Neutralize and dilute aliquots with 0.1N NaOH before analysis. (Note: Vonoprazan is generally stable under acidic conditions[15]).
- Oxidative Degradation: a. Mix 5 mL of the stock solution with 5 mL of 3% hydrogen peroxide (H_2O_2). b. Keep the solution at room temperature for 2 hours.[17] c. Dilute aliquots to a suitable concentration for analysis.

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- Thermal Degradation: a. Expose the solid API powder and the stock solution to 60°C for 24-48 hours.[17] b. Prepare solutions from the stressed solid and dilute the stressed solution for analysis.

- Analysis: Analyze all stressed samples, along with an unstressed control, using a validated, stability-indicating HPLC method. Peak purity analysis of the main Vonoprazan peak should be performed to ensure no co-eluting degradants.

Data Summary and Analytical Considerations

The successful quality control of Vonoprazan relies on robust analytical methods capable of separating the API from all potential impurities.

Table 1: Summary of Key Impurities and QC Focus

Impurity Name	CAS Number	Molecular Formula	Classification	Quality Control Rationale
Vonoprazan Sulfonyl Aldehyde	881677-11-8[1] [12]	$C_{16}H_{11}FN_2O_3S$	Process-Related (Intermediate)	Monitor completion of the final synthetic step.
Vonoprazan N-Oxide	1883595-39-8[1] [19]	$C_{17}H_{16}FN_3O_3S$	Degradation (Oxidative)	Marker for oxidative stability; essential for stability studies.
N-Nitroso Vonoprazan	2932441-73-9[1]	$C_{17}H_{15}FN_4O_3S$	Genotoxic Impurity	Must be controlled at ppm levels due to mutagenic risk. [16]

Table 2: Typical HPLC Conditions for Impurity Profiling

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Parameter	Typical Condition
Column	C18 (e.g., Phenomenex Kinetex EVO C18, 250x4.6mm, 5µm)[15][18]
Mobile Phase A	0.03M Sodium Phosphate Buffer (pH 6.5) : Methanol : Acetonitrile (72:25:3)[15][18]
Mobile Phase B	0.03M Sodium Phosphate Buffer (pH 6.5) : Acetonitrile (30:70)[15][18]
Detection	UV at 230 nm[3][15][20]
Flow Rate	1.0 mL/min
Mode	Gradient Elution

Note: The above conditions are illustrative. Method development and validation are required for specific applications.[15][21]

Conclusion

The proactive synthesis and characterization of potential impurities are cornerstones of modern pharmaceutical quality control. The protocols and data presented in this application note provide a robust framework for generating essential Vonoprazan-related impurity reference standards. Utilizing these standards will enable the development of highly specific and sensitive analytical methods, ensuring that the purity, stability, and safety of Vonoprazan can be rigorously controlled throughout its lifecycle, from API manufacturing to the final drug product.

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